

Methyl 4-formylbenzoate melting point

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Melting Point of Methyl 4-Formylbenzoate

Introduction

Methyl 4-formylbenzoate (CAS No. 1571-08-0) is a bifunctional organic compound containing both an ester and an aldehyde group.[1] It serves as a crucial intermediate in the synthesis of various fine chemicals, including fluorescent whitening agents and active pharmaceutical ingredients.[2][3] In the context of drug development and chemical research, the physical properties of a compound are of paramount importance for its characterization, purification, and quality control. The melting point, in particular, is a fundamental and easily determinable physical constant that provides a primary indication of a substance's purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often suggests the presence of impurities. This guide provides a comprehensive overview of the melting point of methyl 4-formylbenzoate, including reported values, a detailed experimental protocol for its determination, and relevant safety information.

Physicochemical Properties

Methyl 4-formylbenzoate appears as a white to cream-colored crystalline powder or chunks. [1] It is soluble in various organic solvents but has low solubility in water.[1]

Table 1: Physicochemical Data for **Methyl 4-formylbenzoate**



Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O ₃	[1][4]
Molar Mass	164.16 g/mol	[1][5]
Appearance	White to cream crystalline powder and/or chunks	[1]
Boiling Point	264 - 266 °C	[4][5]
Density	~1.2 g/cm³ (at 20 °C)	[4][5][6]
Flash Point	128 °C	[5][6]

Melting Point Data

The reported melting point of **methyl 4-formylbenzoate** varies slightly across different commercial and database sources. This variation can be attributed to the purity of the sample and the methodology used for determination. A summary of reported melting points is presented below.

Table 2: Reported Melting Points of Methyl 4-formylbenzoate

Melting Point Range (°C)	Source	
60 - 62.2 °C (140 - 144 °F)	PubChem (NTP, 1992)[1]	
59 - 63 °C	ChemicalBook[2]	
59 - 63 °C	Thermo Scientific[7]	
59 °C	Merck Millipore[6]	
57 - 64 °C	chem-supply.com[4]	
56 - 59 °C	Thomas Scientific[5]	

The consensus from these sources places the melting point in the range of 56 °C to 64 °C. For a highly pure sample, a sharper melting range within this window is expected.



Experimental Protocol: Melting Point Determination

The most common method for determining the melting point of a solid organic compound is using a capillary melting point apparatus.

Objective: To determine the melting point range of a solid sample of **methyl 4-formylbenzoate**.

Materials and Apparatus:

- Methyl 4-formylbenzoate sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp, Stuart SMP10, or similar)
- Spatula
- Mortar and pestle (optional, for grinding coarse crystals)
- · Watch glass

Procedure:

- Sample Preparation:
 - Ensure the methyl 4-formylbenzoate sample is completely dry. If necessary, dry the sample in a desiccator or a vacuum oven at a temperature below its melting point.
 - If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- Loading the Capillary Tube:
 - Place a small amount of the powdered sample on a clean, dry watch glass.
 - Invert a capillary tube and press the open end into the powder to collect a small amount of the sample.



- Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down. Alternatively, drop the tube through a long glass tube onto the benchtop to facilitate packing.
- The final packed sample height in the capillary tube should be approximately 2-4 mm.
- Setting up the Apparatus:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.
 - Set the starting temperature on the apparatus to approximately 10-15 °C below the expected melting point (e.g., set to 45 °C).
- Melting Point Determination:
 - Turn on the heater and observe the sample through the magnifying lens.
 - Rapid Heating (Initial Run): For an unknown sample, it is common to perform a rapid heating run (10-20 °C/min) to get an approximate melting range.
 - Slow Heating (Accurate Determination): For an accurate measurement, set the heating rate to 1-2 °C per minute once the temperature is within 10 °C of the expected melting point.
 - Record T₁: Note the temperature at which the first drop of liquid appears.
 - Record T₂: Note the temperature at which the entire sample has completely melted into a clear liquid.
 - The melting point is reported as the range from T₁ to T₂.

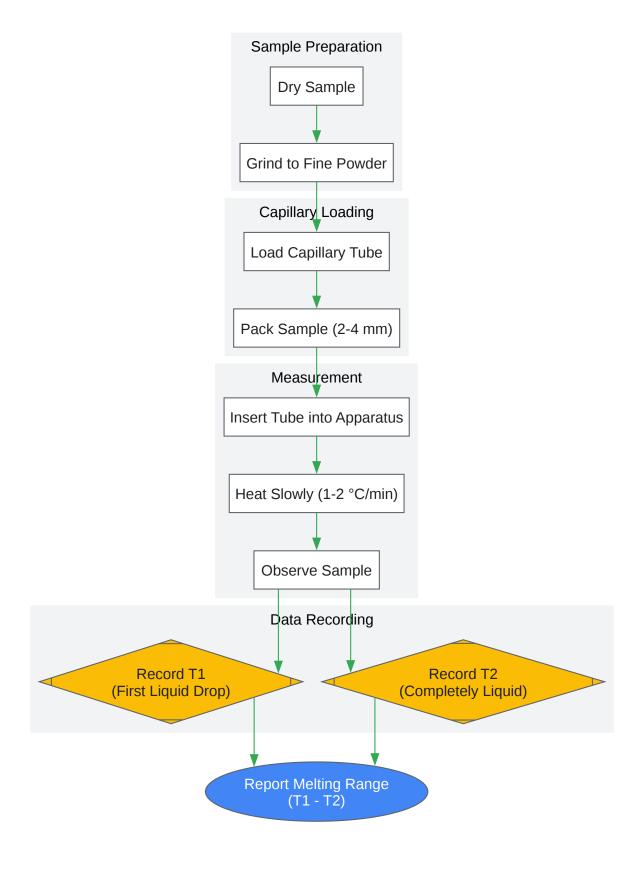
Post-Measurement:

- Allow the apparatus to cool down before performing another measurement.
- Dispose of the used capillary tube in an appropriate glass waste container. Never reuse a capillary tube.



Visualization of Experimental Workflow

The logical flow of the melting point determination protocol can be visualized as follows.





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Workflow for Melting Point Determination.

Safety and Handling

According to safety data sheets, **methyl 4-formylbenzoate** is considered a hazardous substance.[8] It may be harmful if swallowed, inhaled, or comes into contact with skin, and can cause irritation to the eyes, skin, and respiratory system.[8]

- Personal Protective Equipment (PPE): Always wear safety glasses, gloves, and a lab coat when handling this chemical. Use a dust mask or work in a well-ventilated area to avoid inhaling the powder.
- Handling: Avoid creating dust.[8] Keep away from strong oxidizing agents.[2]
- Storage: Store in a tightly closed container in a cool, dry place below +30°C.[2][6]

Conclusion

The melting point of **methyl 4-formylbenzoate** is a critical parameter for its identification and purity assessment. Reported values consistently fall within the 56-64 °C range. Accurate determination using a standardized capillary method, as detailed in this guide, is essential for researchers in organic synthesis and drug development to ensure the quality and integrity of their materials. Proper adherence to safety protocols is mandatory when handling this compound.

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- To cite this document: BenchChem. [Methyl 4-formylbenzoate melting point]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139623#methyl-4-formylbenzoate-melting-point]

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